

Application Note: Engineering Oxidation-Resistant Bioorthogonal Probes with Boc-Hse(Me)-OH

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Compound of Interest

Compound Name: *Boc-Hse(Me)-OH*

CAS No.: 104839-08-9

Cat. No.: B2700196

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Executive Summary

In the development of bioorthogonal probes—particularly radiopharmaceuticals and fluorescent imaging agents—Methionine (Met) residues often pose a critical stability challenge. Methionine is highly susceptible to oxidation (forming sulfoxides and sulfones) during synthesis, radiolabeling, or within inflammatory biological environments (ROS-rich).[1][2] This oxidation frequently results in a dramatic loss of receptor binding affinity and altered pharmacokinetics.[1]

Boc-Hse(Me)-OH (

-t-Butoxycarbonyl-O-methyl-L-homoserine) serves as a structural isostere of Methionine.[1] By replacing the sulfur atom with oxygen, it retains the hydrophobicity and steric profile required for receptor recognition while rendering the residue chemically inert to oxidation. This guide details the protocol for incorporating **Boc-Hse(Me)-OH** into peptide probes via Solid Phase Peptide Synthesis (SPPS) to create "oxidation-proof" bioorthogonal tools.[1]

Technical Background: The "Methoxine" Advantage Chemical Causality

Methionine's thioether side chain (

) is a soft nucleophile, easily oxidized by reactive oxygen species (ROS) or harsh synthesis conditions (e.g., chloramine-T iodination).[1]

- The Failure Mode: Oxidation converts the hydrophobic thioether into a polar sulfoxide (), disrupting hydrophobic pockets in target receptors (e.g., CCK2R, GPCRs).

- The Solution: **Boc-Hse(Me)-OH** provides the side chain

. [1] The ether linkage is isosteric to the thioether but resists oxidation under physiological and labeling conditions.[1]

Structural Comparison

Feature	Methionine (Met)	Boc-Hse(Me)-OH (Mox)	Impact on Probe
Side Chain			Similar steric bulk (Isosteric).[1]
Electronegativity	Sulfur (2.[1]58)	Oxygen (3.[1]44)	Oxygen is harder, less nucleophilic.[1]
Oxidation Potential	High (forms Sulfoxide)	Negligible (Ether is inert)	Mox confers stability.
Hydrophobicity	High	Moderate-High	Preserves receptor binding.[1]

Experimental Protocol: Solid-Phase Peptide Synthesis (Boc-SPPS)

Objective: Synthesize a bioorthogonal peptide probe where native Methionine is replaced by Hse(Me) using Boc-chemistry.

Materials Required[1][3]

- Reagent: **Boc-Hse(Me)-OH** (CAS: 329780-76-7 or 41088-86-2 derivatives).[1]
- Resin: MBHA or PAM resin (for C-terminal amides/acids).[1]
- Coupling Agents: HBTU/HOBt or DIC/Oxyma.[1]
- Deprotection: Trifluoroacetic acid (TFA).[1]
- Cleavage: Anhydrous Hydrogen Fluoride (HF) or TFMSA (Trifluoromethanesulfonic acid).[1]

Step-by-Step Synthesis Workflow

Step 1: Resin Loading & Swelling

- Weigh appropriate Boc-compatible resin (0.1 mmol scale).[1]
- Swell in Dichloromethane (DCM) for 20 minutes.
- Wash 3x with DMF.[1]

Step 2: Boc-Deprotection Cycle[1]

- Treat resin with 50% TFA in DCM (2 x 1 min, 1 x 20 min).
 - Note: Scavengers (e.g., 5% m-cresol) are usually not needed for Hse(Me) itself but may be required for other residues (Trp, Tyr).[1]
- Wash: DCM (3x), Isopropanol (2x), DCM (3x).[1]
- Neutralize: 10% Diisopropylethylamine (DIEA) in DCM (2 x 2 min).

Step 3: Coupling Boc-Hse(Me)-OH

Rationale: The ether side chain is stable, but steric hindrance is slightly lower than Met, often resulting in faster coupling kinetics.

- Dissolve **Boc-Hse(Me)-OH** (3-4 equivalents) and HBTU (3.9 eq) in minimal DMF.[1]
- Add DIEA (8 eq) to activate.[1]

- Add mixture to the resin immediately.[\[1\]](#)
- Agitate for 45–60 minutes at room temperature.
- Kaiser Test: Verify coupling completion (Resin should be colorless; solution yellow).[\[1\]](#)

Step 4: Bioorthogonal Handle Incorporation (N-Terminal)

Example: Adding an Azide or Alkyne for "Click" Chemistry.[\[1\]](#)

- Perform final Boc-deprotection (Step 2).[\[1\]](#)
- Couple Azido-acetic acid or 4-Pentynoic acid using the same conditions as Step 3.
 - Critical: Do not use reducing agents (like thiols) in subsequent steps if an azide is present.[\[1\]](#)

Step 5: Cleavage (The "High Acid" Step)

Note: **Boc-Hse(Me)-OH** is stable to HF cleavage.[\[1\]](#)

- Dry resin under nitrogen.[\[1\]](#)
- Treat with Anhydrous HF containing 10% anisole (scavenger) at 0°C for 60 minutes.
 - Alternative (TFMSA): If HF is unavailable, use TFMSA/TFA/DCM/Thioanisole (10:50:30:10) for 2 hours.
- Precipitate peptide in cold diethyl ether.[\[1\]](#)
- Lyophilize.[\[1\]](#)

Validation Protocol: Oxidative Stress Test

To certify the probe is "Oxidation-Resistant," you must compare it against a native Methionine control.[\[1\]](#)

Assay Setup

- Control Peptide: Azide-Linker-Met-TargetSequence

- Test Peptide: Azide-Linker-Hse(Me)-TargetSequence
- Oxidant: 3% Hydrogen Peroxide ([1](#))

Procedure

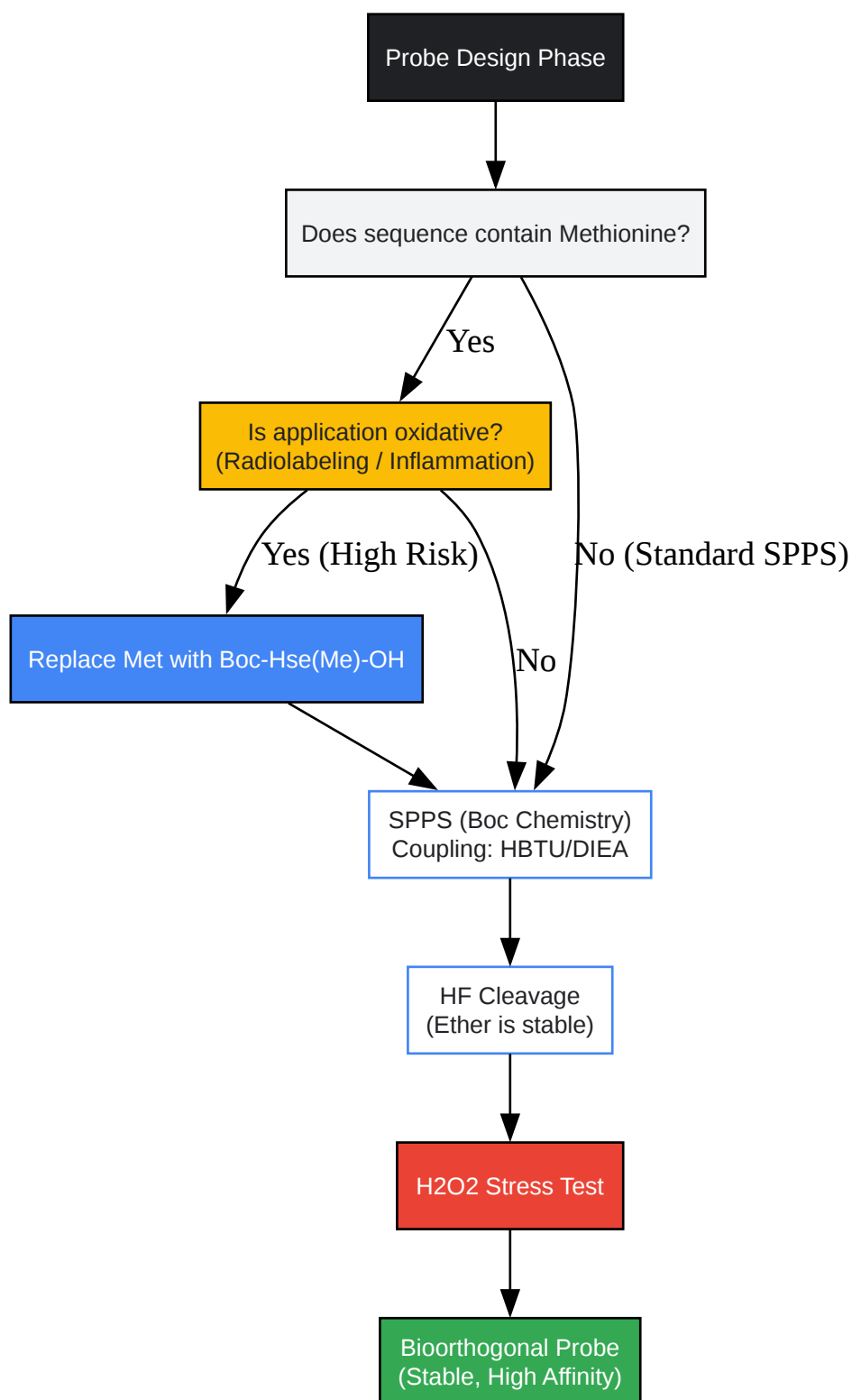
- Dissolve both peptides (1 mM) in PBS (pH 7.4).
- Add [1](#) to a final concentration of 10 mM (10-fold excess).
- Incubate at 37°C.
- Take aliquots at T=0, 1h, 4h, and 24h.
- Quench aliquots with Methionine (excess) or Sodium Ascorbate.

Analysis (HPLC/MS)

- Met-Peptide: Expect a mass shift of +16 Da (Met Met-Sulfoxide) and a shift in HPLC retention time (Sulfoxide is more polar elutes earlier). [1](#)
- Hse(Me)-Peptide: Expect No Mass Shift and No Retention Time Shift. [1](#)

Visualizing the Workflow

The following diagram illustrates the logic flow for selecting and synthesizing Hse(Me) probes.



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Caption: Decision matrix and synthesis workflow for integrating **Boc-Hse(Me)-OH** into bioorthogonal probes.

Case Study: Minigastrin Analogs

Context: Minigastrin (MG) targets CCK2 receptors overexpressed in medullary thyroid carcinoma.[1] Native MG contains Methionine, which oxidizes during

radiolabeling, destroying binding affinity.

Application of **Boc-Hse(Me)-OH**: Researchers replaced Met with Hse(Me) (Mox) in the sequence DOTA-DGlu-Ala-Tyr-Gly-Trp-Mox-Asp-Phe-NH₂. [1]

- Result: The Hse(Me) variant showed identical receptor affinity () to the native peptide but exhibited >99% stability in plasma and oxidative conditions where the Met-variant degraded. [1]
- Significance: This substitution allowed for high-contrast tumor imaging without the background noise caused by oxidized, non-binding probe metabolites. [1]

References

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Sources

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